

Technical Guide to the Safe Handling of 2-Methylallylamine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylallylamine hydrochloride

Cat. No.: B1589339

[Get Quote](#)

This document provides a comprehensive overview of the safety information for **2-Methylallylamine hydrochloride** (CAS No. 28148-54-1), intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, and the necessary precautions for its safe handling and use in a laboratory setting.

Chemical and Physical Properties

2-Methylallylamine hydrochloride is a white crystalline solid.^{[1][2]} Key physical and chemical properties are summarized in the table below.

Property	Value	Source
CAS Number	28148-54-1	^{[3][4]}
Molecular Formula	C ₄ H ₁₀ ClN	^{[3][4]}
Molecular Weight	107.58 g/mol	^{[3][4]}
Melting Point	179-184 °C	^{[5][6]}
Appearance	White crystalline powder	^{[1][2]}
Purity	≥98%	^[3]


Hazard Identification and Classification

2-Methylallylamine hydrochloride is classified as a hazardous substance. The GHS classifications are provided below.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Signal Word: Warning[6]

Hazard Pictogram:

alt text

Toxicological Information

The toxicological properties of **2-Methylallylamine hydrochloride** have not been fully investigated. The available acute toxicity data is presented below.

Route of Exposure	Species	Value
Oral LD50	Rat	150 mg/kg

It is classified as toxic if swallowed.[7]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Handling:

- Avoid contact with skin, eyes, and clothing.[7]
- Do not breathe dust or vapor.[8]

- Use only in a chemical fume hood with adequate ventilation.[7][8]
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and protective clothing.[6][8]
- Wash hands thoroughly after handling.[7]
- Do not eat, drink, or smoke when using this product.[7]

Storage:

- Keep the container tightly closed.[7][8]
- Store in a cool, dry, and well-ventilated place.[8]
- Store locked up.[7]
- Protect from moisture and store under an inert gas.[7]

First Aid Measures

In case of exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, administer oxygen. Seek medical attention if you feel unwell.[7][8]
Skin Contact	Take off immediately all contaminated clothing. Wash the affected area with generous quantities of running water and non-abrasive soap. If skin irritation occurs, seek medical attention.[7][8]
Eye Contact	Immediately flush eyes with plenty of clean, running water for at least 15 minutes, while keeping the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[7][8]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Immediately call a POISON CENTER or doctor.[7][8]

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use dry chemical powder, alcohol or polymer foam, water spray, or carbon dioxide.[8]
- Special Procedures: Wear a self-contained breathing apparatus and protective clothing to prevent contact with skin and eyes.[8]
- Hazards: Emits toxic fumes under fire conditions.[8]

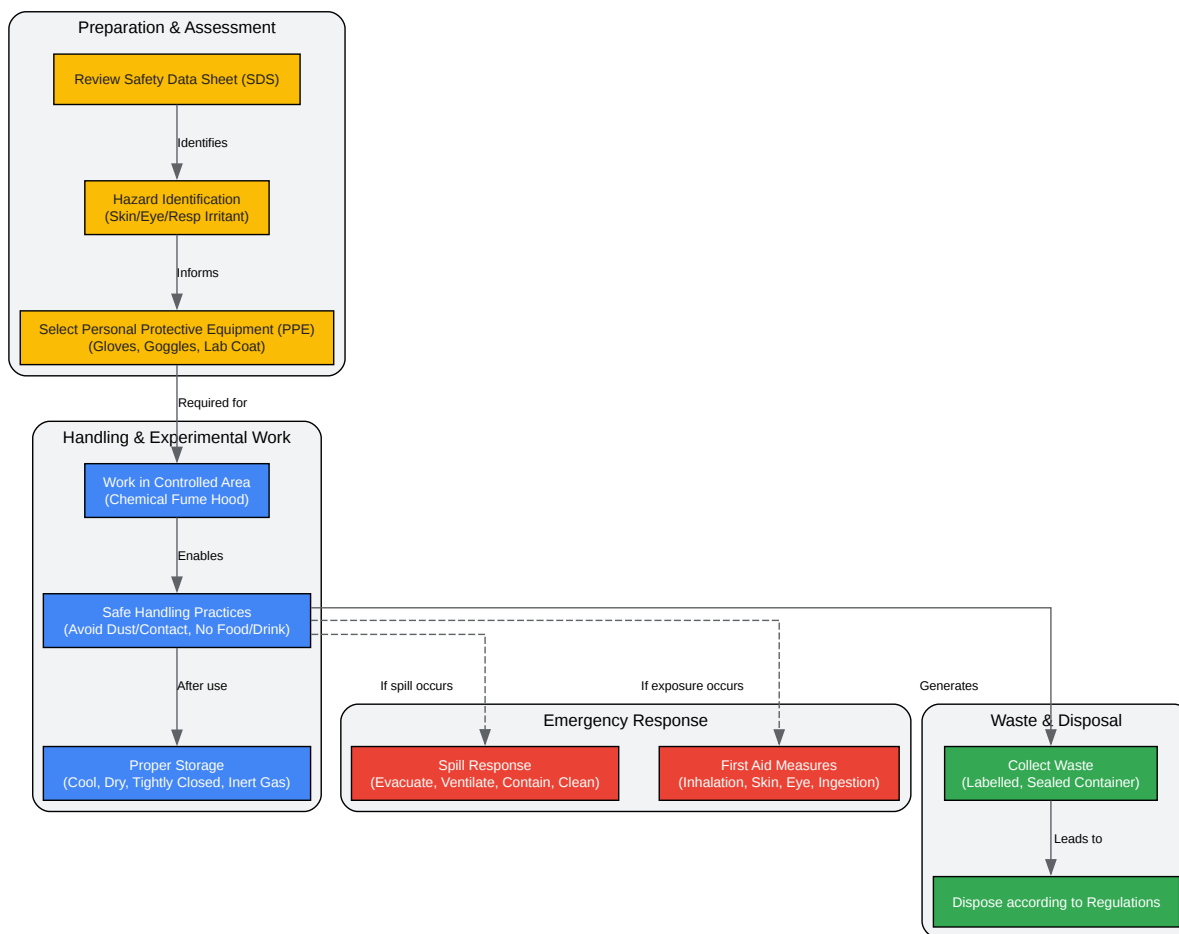
Accidental Release:

- Wear suitable protective equipment and keep unnecessary personnel away.[7]
- Ensure adequate ventilation.[8]

- Prevent the product from entering drains.[\[7\]](#)
- For cleanup, pick up and arrange disposal without creating dust.[\[7\]](#)

Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Methylallylamine hydrochloride**, from initial hazard assessment to final disposal.



[Click to download full resolution via product page](#)

Safe handling workflow for **2-Methylallylamine hydrochloride**.

Experimental Protocols

Detailed experimental protocols for the toxicological data cited in the Safety Data Sheets are not publicly available. The provided data, such as the LD50 value, is typically determined through standardized testing methods established by regulatory bodies like the OECD (Organisation for Economic Co-operation and Development). For instance, the acute oral toxicity (LD50) is likely determined following a protocol similar to OECD Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method). This involves administering the substance to fasted animals at defined dose levels and observing them for a set period for signs of toxicity and mortality.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methylallylamine hydrochloride | 28148-54-1 | Benchchem [benchchem.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. chemscene.com [chemscene.com]
- 4. 2-Methylallylamine hydrochloride | C₄H₁₀CIN | CID 11953772 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. (2-METHYLALLYL)AMINE HYDROCHLORIDE CAS#: 28148-54-1 [amp.chemicalbook.com]
- 6. 2-Methylallylamine 28148-54-1 [sigmaaldrich.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Technical Guide to the Safe Handling of 2-Methylallylamine Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589339#2-methylallylamine-hydrochloride-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com